

commercial availability and suppliers of 2-Bromo-1,3-diisopropylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1,3-diisopropylbenzene

Cat. No.: B1280823

[Get Quote](#)

An In-depth Technical Guide to the Commercial Availability and Utilization of 2-Bromo-1,3-diisopropylbenzene

For researchers, scientists, and professionals in drug development, **2-Bromo-1,3-diisopropylbenzene** (CAS No. 57190-17-7) is a key aromatic compound and a versatile organic building block.^{[1][2]} This guide provides a comprehensive overview of its commercial availability, suppliers, and essential technical data, including experimental protocols for its synthesis and purification.

Commercial Availability and Suppliers

2-Bromo-1,3-diisopropylbenzene is readily available from a variety of chemical suppliers, indicating that the product has achieved commercial mass production.^[3] These suppliers range from large, well-known corporations to smaller, specialized companies, offering different grades and quantities suitable for both research and industrial applications.

Key suppliers for **2-Bromo-1,3-diisopropylbenzene** include:

- Accela ChemBio Co.,Ltd.^[4]
- AK Scientific^[5]
- Alichem^[5]
- Ambeed^{[3][5]}

- Bide Pharmatech Ltd.[4]
- Chemenu[3]
- Chengdu HappySyn Pharmaceutical Technology Co., Ltd.[4]
- Crysdot[3]
- Debye Scientific[6]
- Fluorochem[7]
- Hangzhou J&H Chemical Co., Ltd.[4]
- Hangzhou Zhongqi Chem Co.,Ltd[8]
- Shanghai Jian Chao Chemical Technology Co., Ltd.[4]
- Shanghai Yolne Chemical Co., Ltd.[4]
- Sigma-Aldrich[3]
- XINXIANG RUNYU MATERIAL CO., LTD.[4]
- ZHENGZHOU JIUYI TIME NEW MATERIALS CO.,LTD.[4]

Quantitative Data Summary

The following tables summarize key quantitative data for **2-Bromo-1,3-diisopropylbenzene**, including its physical properties and a snapshot of market pricing from various suppliers.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	57190-17-7[8]
Molecular Formula	C ₁₂ H ₁₇ Br[8]
Molecular Weight	241.17 g/mol [3]
Density	1.171 g/mL at 25°C[3]
Boiling Point	128-130°C (15 Torr)[3][8]
Flash Point	98°C[3][8]
Refractive Index (n _{20/D})	1.532[3]
Purity (Typical)	95% to 99%[3][4][6]

Table 2: Supplier Pricing and Availability

Supplier	Quantity	Purity	Price (USD)
Sigma-Aldrich	1 g	95%	\$53.40[3]
AK Scientific	5 g	-	\$59.00[5]
Ambeed	1 g	96%	\$11.00[3]
5 g	96%	\$34.00[3]	
25 g	96%	\$148.00[3]	
500 g	-	\$1,388.00[5]	
Chemenu	10 g	95+%	\$102.00[3]
25 g	95+%	\$204.00[3]	
100 g	95+%	\$561.00[3]	
Crysdot	100 g	96%	\$594.00[3]
Alichem	25 g	-	\$191.42[5]
Abosyn	5 g	-	\$450.00[5]
ZHENGZHOU JIUYI TIME	per KG	99%	\$2.00 - \$5.00[4]

Note: Prices are subject to change and may not include shipping and handling fees. Please contact suppliers directly for the most current pricing and availability.

Experimental Protocols

Detailed methodologies for the synthesis and purification of **2-Bromo-1,3-diisopropylbenzene** are crucial for its application in research.

Synthesis from 2,6-Diisopropylaniline

This protocol outlines a common method for synthesizing **2-Bromo-1,3-diisopropylbenzene**.
[4]

Materials and Reagents:

- 2,6-diisopropylaniline
- 47% Hydrobromic acid solution
- Sodium nitrite
- Ether
- Sodium carbonate decahydrate
- Heptane
- Silica gel

Procedure:

- Diazotization: Slowly add 181 mL (1.57 mol) of 47% hydrobromic acid solution dropwise to 35.5 g (0.20 mol) of 2,6-diisopropylaniline over 15 minutes at room temperature, forming a white suspension.[\[4\]](#)
- Cool the suspension to -56°C. Add 23.6 g (0.34 mol) of sodium nitrite in batches over 10 minutes.[\[4\]](#)
- Continue stirring at -56°C for 1 hour.[\[4\]](#)
- Bromination: Slowly add 250 mL of pre-cooled ether over 10 minutes. Allow the reaction temperature to rise slowly to -15°C over 2 hours, or until gas evolution ceases.[\[4\]](#)
- Workup: Cool the reaction mixture back to -56°C. Add 24 mL of water, followed by 118.5 g (0.41 mol) of sodium carbonate decahydrate, resulting in a brown suspension.[\[4\]](#)
- Allow the mixture to warm to room temperature over 3 hours. Continue stirring at room temperature for 16 hours.[\[4\]](#)
- Separate the aqueous phase. Wash the organic phase three times with water, dry it, and concentrate it under vacuum.[\[4\]](#)

Purification Protocol

Purification is critical to remove byproducts and unreacted starting materials.

Method 1: Column Chromatography (from synthesis)

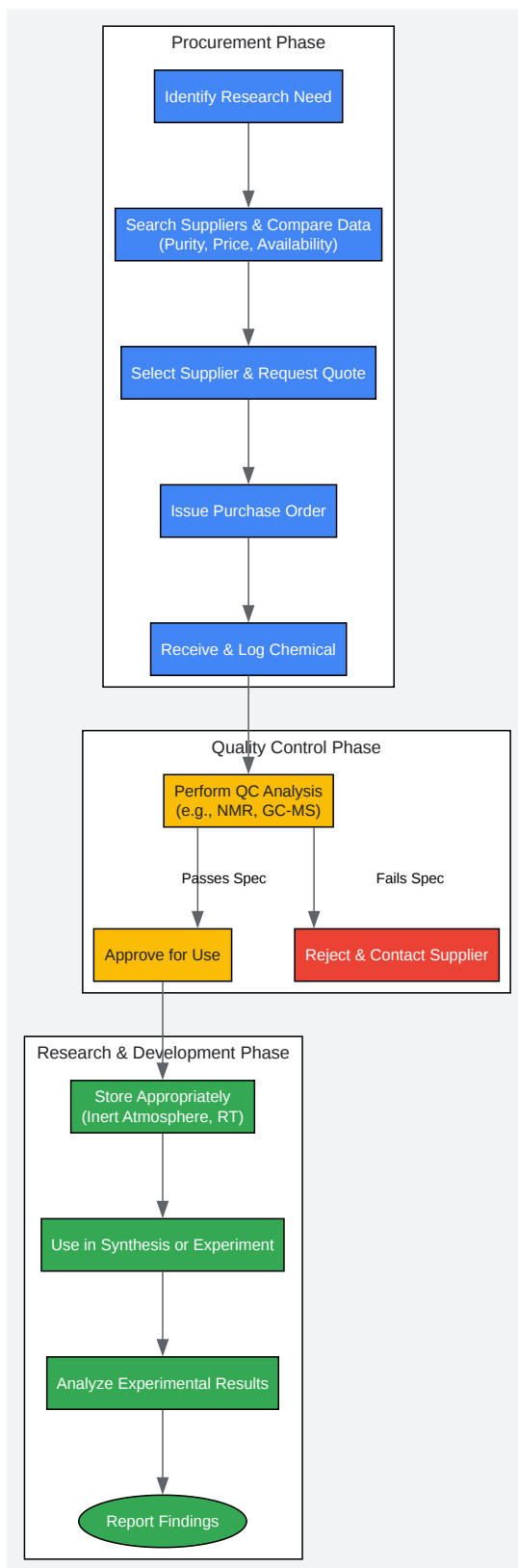
- Column Preparation: Prepare a silica gel column using heptane as the eluent.[\[4\]](#)
- Elution: Apply the crude product obtained from the synthesis protocol to the column.
- Collection: Elute the column with heptane. The target product, **2-bromo-1,3-diisopropylbenzene**, will be collected as a colorless oil. The reported yield for this method is approximately 80%.[\[4\]](#)

Method 2: General Purification of Brominated Compounds This general protocol can be adapted for purifying crude **2-Bromo-1,3-diisopropylbenzene**.[\[9\]](#)

- Aqueous Wash: Transfer the crude product to a separatory funnel and add an equal volume of deionized water. Shake gently, venting frequently, and discard the lower aqueous layer.[\[9\]](#)
- Neutralization: Add an equal volume of a saturated sodium bicarbonate (NaHCO_3) solution to neutralize any residual acid. Shake until gas evolution stops, then discard the aqueous layer.[\[9\]](#)
- Brine Wash: Wash the organic layer with an equal volume of brine (saturated NaCl solution) to remove residual water.[\[9\]](#)
- Drying: Transfer the organic layer to a flask and add an anhydrous drying agent such as magnesium sulfate (MgSO_4). Swirl and let it stand for 15-20 minutes.[\[9\]](#)
- Filtration and Concentration: Filter the solution to remove the drying agent. Remove the solvent using a rotary evaporator.[\[9\]](#)
- Final Purification (Distillation): Given the compound's boiling point, vacuum distillation can be employed for final purification. Distill the liquid under reduced pressure (e.g., 15 Torr) and collect the fraction boiling at 128-130°C.[\[3\]](#)[\[8\]](#)

Procurement and Utilization Workflow

The following diagram illustrates a typical workflow for a research organization to procure and utilize a chemical intermediate like **2-Bromo-1,3-diisopropylbenzene**.



[Click to download full resolution via product page](#)

Caption: Workflow for chemical procurement, quality control, and experimental use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-Bromo-1,3-diisopropylbenzene | 57190-17-7 [smolecule.com]
- 2. nbinno.com [nbinno.com]
- 3. lookchem.com [lookchem.com]
- 4. 2-Bromo-1,3-diisopropylbenzene | 57190-17-7 [chemicalbook.com]
- 5. 2-Bromo-1,3-diisopropylbenzene price,buy 2-Bromo-1,3-diisopropylbenzene - chemicalbook [m.chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. 2-Bromo-1,3-diisopropylbenzene | CymitQuimica [cymitquimica.com]
- 8. echemi.com [echemi.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [commercial availability and suppliers of 2-Bromo-1,3-diisopropylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280823#commercial-availability-and-suppliers-of-2-bromo-1-3-diisopropylbenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com